

Structure and Stability of 3-Iodo-4-hydroxy-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-3-iodo-5-methylbenzoic acid

Cat. No.: B12320421

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Executive Summary

3-Iodo-4-hydroxy-5-methylbenzoic acid ($C_8H_7IO_3$) is a tetrasubstituted benzene derivative characterized by a sterically crowded phenolic hydroxyl group flanked by an iodine atom and a methyl group.^{[1][2][3][4][5][6]} While chemically stable under ambient conditions, it exhibits specific reactivity profiles—notably photolytic deiodination and susceptibility to oxidative coupling—that are critical for researchers in water quality control (DBP analysis) and synthetic medicinal chemistry.^[2]

Structural Characterization & Physicochemical Properties

Molecular Geometry and Sterics

The molecule features a benzoic acid core with three contiguous substituents on the aromatic ring.^{[1][2]} This specific substitution pattern (3-I, 4-OH, 5-Me) creates a unique electronic and steric environment:

- **Ortho-Effect:** The hydroxyl group at position 4 is "sandwiched" between the bulky iodine atom (position 3) and the methyl group (position 5).^{[1][2]} This steric crowding restricts the rotation of the hydroxyl proton, potentially locking it into a specific conformation that favors intramolecular hydrogen bonding with the iodine lone pairs.
- **Electronic Push-Pull:**
 - **Iodine (C-3):** Exerts a strong inductive electron-withdrawing effect (-I), increasing the acidity of the phenolic hydroxyl.^{[1][2]}
 - **Methyl (C-5):** Exerts a weak inductive electron-donating effect (+I), slightly counteracting the iodine, but the net effect remains increased acidity compared to the non-halogenated precursor.

Key Physicochemical Parameters

Property	Value / Characteristic	Relevance
Molecular Formula	C ₈ H ₇ IO ₃	Exact Mass: ~277.94 Da
Molecular Weight	278.04 g/mol	Detectable by MS (m/z 277 [M-H] ⁻)
pKa (COOH)	~4.0 - 4.2 (Predicted)	Similar to benzoic acid; slightly lowered by I-substitution. ^{[1][2][3][7][8]}
pKa (Phenolic OH)	~8.5 - 9.0 (Predicted)	More acidic than p-cresol (~10. ^{[1][2][3]} due to ortho-iodine. ^{[1][2]}
Solubility	Low in water; High in MeOH, DMSO	"Polar I-DBP" but requires organic modifiers for extraction. ^{[1][2]}
Appearance	Off-white to pale yellow solid	Coloration often indicates trace iodine liberation. ^{[1][2]}

Stability Profile

Photostability (Critical Vulnerability)

Like most aryl iodides, this compound is photosensitive.^{[1][2]} The Carbon-Iodine (C-I) bond is the weakest bond in the molecule (~57 kcal/mol) and is susceptible to homolytic cleavage upon exposure to UV-Vis light.^{[1][2]}

- Mechanism: UV absorption promotes an electron to a antibonding orbital, leading to the formation of an aryl radical and an iodine radical ().
- Outcome: Sequential deiodination leads to 4-hydroxy-3-methylbenzoic acid.^{[1][2]}
- Protocol: All experimental handling must be performed under amber light or in foil-wrapped vessels.

Thermal Stability

The compound is generally stable as a solid up to its melting point (>200°C).^{[1][2]} However, two degradation pathways exist at elevated temperatures:

- Decarboxylation: Common for hydroxybenzoic acids, losing to form the corresponding iodocresol (4-iodo-2-methylphenol).^{[1][2]} This is accelerated in acidic media.^{[1][2]}
- Iodine Migration: At very high temperatures (melt phase), iodine migration (scrambling) can occur across the ring.^{[1][2]}

Chemical Stability in Solution

- Hydrolysis: The C-I bond is stable to hydrolysis under neutral pH.^{[1][2]}
- Oxidation: In the presence of strong oxidants (e.g., chlorine/chloramine in water treatment), the phenolic ring can undergo further electrophilic substitution or ring cleavage, often generating smaller iodinated byproducts like diiodoacetic acid.

Synthesis and Formation Pathways

Laboratory Synthesis (Electrophilic Aromatic Substitution)

The most reliable synthetic route involves the controlled iodination of 4-hydroxy-3-methylbenzoic acid.^{[1][2]}

- Precursor: 4-hydroxy-3-methylbenzoic acid.^{[1][2][3]}
- Reagent: Iodine Monochloride (ICl) in Glacial Acetic Acid (AcOH).^{[1][2][9]}
- Mechanism: The hydroxyl group activates the ortho-position (C-5 is blocked by Methyl; C-3 is open).^{[1][2]} ICl provides the electrophilic iodonium ion (^{[1][2]}).

Step-by-Step Protocol:

- Dissolve 4-hydroxy-3-methylbenzoic acid (1.0 eq) in glacial acetic acid.
- Add Iodine Monochloride (1.05 eq) dropwise at room temperature.
- Stir for 4–6 hours (monitor by TLC/HPLC).
- Quench with aqueous Sodium Bisulfite (^{[1][2]}) to remove unreacted iodine.^{[1][2]}
- Precipitate by adding cold water; filter and recrystallize from Ethanol/Water.^{[1][2]}

Environmental Formation (Water Treatment)

In water treatment contexts, this compound forms when natural organic matter (NOM) or specific phenolic precursors react with Hypoiodous Acid (^{[1][2]}).

^{[1][2]}

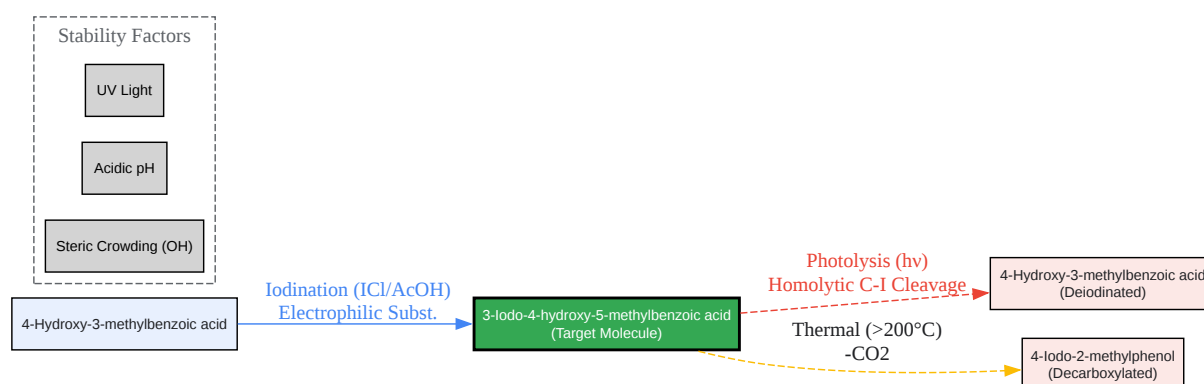
- is generated when chlorine disinfectants oxidize naturally occurring iodide (^{[1][2][8]}).

- The

rapidly iodineates phenolic rings, forming 3-iodo-4-hydroxy-5-methylbenzoic acid as a stable intermediate before potential further breakdown.[1][2]

Visualization of Pathways

Diagram 1: Structural Dynamics & Degradation



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Caption: Synthesis from precursor and primary degradation pathways (Photolytic Deiodination and Thermal Decarboxylation).

Analytical Methodologies

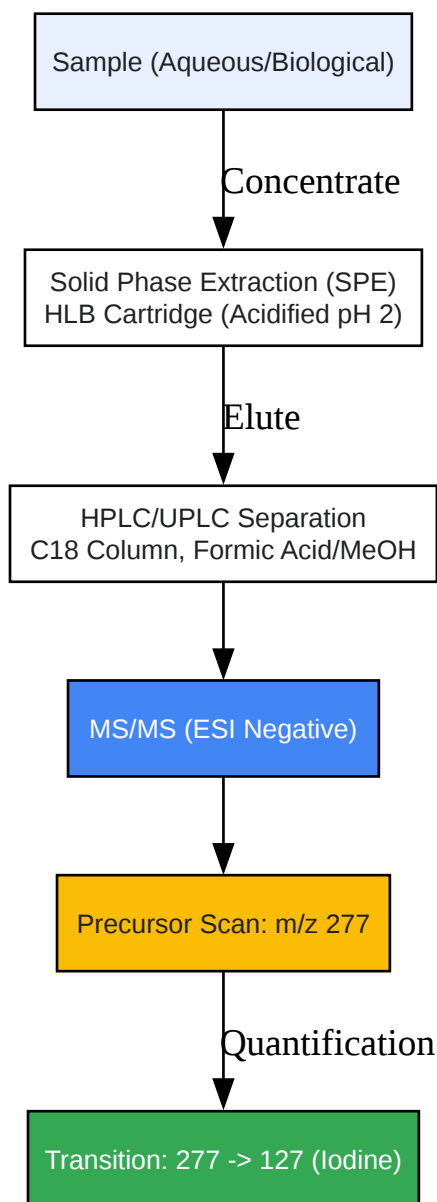
For detection and quantification, Liquid Chromatography coupled with Mass Spectrometry (LC-MS/MS) is the gold standard, particularly for trace analysis in water or biological matrices.

LC-MS/MS Workflow

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-).[1][2]

- Why? The carboxylic acid and phenol groups deprotonate easily ([1](#)[2](#))
- Precursor Ion: m/z ~276.9 (depending on exact mass tuning).[1](#)[2](#)
- Key Transitions (MRM):
 - Quantifier: 277
127 ([1](#)[2](#))
). The loss of iodine is the most abundant fragmentation.[2](#)
 - Qualifier: 277
233 ([1](#)[2](#))
).[1](#)[2](#) Loss of carboxyl group.[1](#)[2](#)

Diagram 2: Analytical Decision Tree



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Caption: Optimized workflow for trace analysis using SPE enrichment and ESI(-) MS/MS targeting the Iodine fragment.

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